

Personal Protective Equipment (PPE) Guide for Phenethyl Lactate

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Compound of Interest

Compound Name: Phenethyl lactate

CAS No.: 155449-46-0

Cat. No.: B120143

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CAS No: 10138-63-3 Synonyms: 2-Phenylethyl 3-hydroxypropanoate; Hydracrylic acid phenethyl ester[1]

Executive Safety Summary & Risk Profile

The Critical Distinction: Before handling, researchers must verify the CAS number. **Phenethyl lactate** (CAS 10138-63-3) is frequently confused with Ethyl lactate (CAS 97-64-3). While Ethyl lactate is a Flammable Liquid (Category 3) that causes serious eye damage, **Phenethyl lactate** is significantly less hazardous, characterized by low volatility and a lack of GHS hazard classification in many jurisdictions [1, 2].

However, "Not Classified" does not mean "Risk-Free." As a lipophilic ester used in fragrance and flavor applications, it poses risks of cross-contamination and mild irritation upon prolonged contact. This guide focuses on Good Laboratory Practice (GLP) to maintain sample integrity and worker hygiene, rather than the high-hazard containment protocols required for its lower-molecular-weight cousins.[1]

Physical Properties Impacting PPE Selection

- State: Liquid (viscous) or low-melting solid (MP ~55°C) depending on purity and ambient temperature [3].[1]
- Volatility: Low (BP ~328°C).[1] Inhalation risk is minimal at room temperature but increases significantly if the substance is heated for synthesis or formulation [3].
- Solubility: Insoluble in water; soluble in alcohols and oils. This dictates that water-based washing alone is ineffective for decontamination; solvent-based cleanup is required.[1]

PPE Selection Matrix

The following recommendations are based on the chemical structure (organic ester) and standard industrial hygiene principles for handling non-hazardous but lipophilic substances.

| PPE Category | Recommendation | Technical Rationale |
|-----------------|------------------------------------|--|
| Hand Protection | Nitrile Rubber (0.11 mm min) | Splash Protection: Nitrile provides excellent resistance to organic esters and oils.[1] Latex is not recommended due to poor organic solvent resistance and potential allergenicity. Immersion: For prolonged submersion, use Butyl Rubber or Silver Shield (lamine) gloves.[1] |
| Eye Protection | Safety Glasses with Side Shields | Standard GLP. If heating the substance (>60°C) or performing high-shear mixing, upgrade to Chemical Splash Goggles to prevent thermal burns or ocular entry of hot vapors.[1] |
| Respiratory | Not Required (Standard Conditions) | Due to low vapor pressure, ambient ventilation is usually sufficient.[1] Exception: If aerosolizing or heating >100°C, use a Half-mask with Organic Vapor (OV) cartridges (Type A, Brown band). |
| Body Protection | Standard Cotton/Poly Lab Coat | Prevents contamination of street clothes. Because Phenethyl lactate is oily and persistent, a chemical-resistant apron is advised for bulk transfer (>1L) to prevent difficult-to-remove stains.[1] |

Operational Protocols

Scenario A: General Handling (Benchtop)

- Context: Weighing, pipetting, or transferring small volumes (<100 mL) at room temperature.
- Protocol:
 - Donning: Put on lab coat and adjust cuffs. Don nitrile gloves, ensuring they overlap the lab coat cuffs. Inspect gloves for pinholes.[1]
 - Transfer: Use positive displacement pipettes if the liquid is viscous.[1] Avoid using mouth pipettes (strictly prohibited).[1]
 - Hygiene: If gloved hands touch the liquid, change gloves immediately. The lipophilic nature of the ester means it will eventually permeate thin nitrile, transferring the odor and potential irritant to the skin.

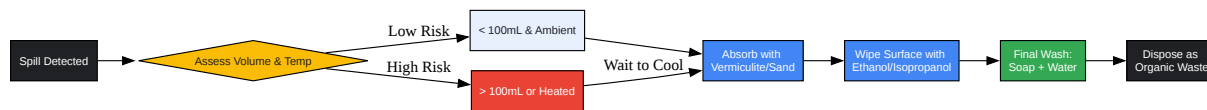
Scenario B: Heated Synthesis or Bulk Transfer

- Context: Heating **Phenethyl lactate** for esterification reactions or dissolving it into a lipid base.
- Protocol:
 - Engineering Control: Move all operations to a Fume Hood. Heated esters generate vapors that, while not acutely toxic, can be respiratory irritants and carry a persistent, clinging odor.[1]
 - Eye Defense: Don chemical splash goggles.[1]
 - Thermal Protection: If handling hot glassware, wear thermal-protective gloves over nitrile gloves.[1] Do not use asbestos-based gloves; use Nomex or silicone.

Emergency Response & Waste Management

Spill Cleanup Workflow

Because **Phenethyl lactate** is insoluble in water, a simple "wet paper towel" wipe-up will only spread the grease.[1]



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Figure 1: Logic flow for effectively cleaning lipophilic ester spills.[1]

Disposal Considerations

- Classification: Non-hazardous organic waste.[1]
- Segregation: Do not mix with strong oxidizers (e.g., nitric acid, perchlorates) in the waste stream, as esters can act as fuel.[1]
- Container: High-density polyethylene (HDPE) or glass containers are suitable.[1]

References

- Elan Chemical Company. (2017).[1] Safety Data Sheet: **Phenethyl Lactate**. Retrieved from [2](#)
- The Good Scents Company. (n.d.). **Phenethyl lactate** Safety and Properties. Retrieved from [3](#)
- BOC Sciences. (n.d.). Phenyl Ethyl Lactate Product Information. Retrieved from [4](#)[5][6]

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Sources

- [1. \(+\)-3-Phenyllactic acid | C9H10O3 | CID 3848 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. elan-chemical.com \[elan-chemical.com\]](https://www.elan-chemical.com)
- [3. phenethyl lactate, 10138-63-3 \[thegoodscentcompany.com\]](https://www.thegoodscentcompany.com)
- [4. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [5. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [6. phenethyl lactate, 10138-63-3 \[thegoodscentcompany.com\]](https://www.thegoodscentcompany.com)
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